

Zolantidine dimaleate binding affinity K_i values H2 receptor

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Zolantidine (dimaleate)

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Technical Whitepaper: Zolantidine Dimaleate A CNS-Penetrant Histamine H2 Receptor Antagonist: Binding Kinetics & Experimental Protocols

Executive Summary

Zolantidine dimaleate (SK&F 95282) represents a critical pharmacological tool in neurobiology due to its unique physicochemical profile. Unlike classical H2 antagonists (e.g., ranitidine, cimetidine) which are hydrophilic and peripherally restricted, Zolantidine is lipophilic and readily crosses the blood-brain barrier (BBB). This guide details the binding affinity parameters (

and

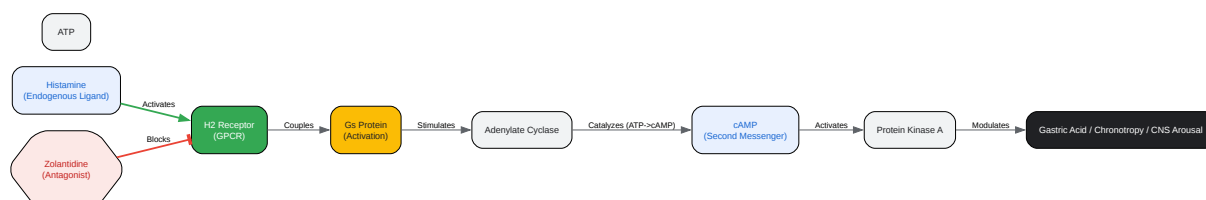
values) of Zolantidine at the H2 receptor, compares its potency against standard antagonists, and provides a self-validating radioligand binding protocol for verifying these constants in a laboratory setting.

Molecular Profile & Mechanism

- Chemical Entity: Zolantidine dimaleate[1][2][3]
- Mechanism: Competitive antagonism of the Histamine H2 receptor (Gs-coupled).
- Key Differentiator: Brain/Blood ratio of ~1.45 (in rats), enabling in vivo CNS H2 blockade.[4][5]
- Secondary Activity: Weak inhibition of Histamine N-methyltransferase (HMT) in vitro (), though this is generally physiologically negligible at H2-blocking doses.[2]

H2 Receptor Signaling & Blockade Pathway

The following diagram illustrates the signal transduction pathway of the H2 receptor and the specific node of Zolantidine intervention.



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Figure 1: Mechanism of Action. Zolantidine competitively binds to the H2 receptor, preventing Gs-protein coupling and subsequent cAMP accumulation.

Binding Affinity Analytics (and Values)

The binding affinity of Zolantidine is tissue-dependent but remains potent across both central and peripheral H2 receptors. The values below are synthesized from pivotal characterization

studies (Calcutt et al., 1988; Coruzzi et al., 1994).

Table 1: Comparative Affinity Profile (Zolantidine vs. Standards)

Compound	Tissue / Assay	Parameter	Value (Log)	Value (nM)*	Selectivity Note
Zolantidine	Guinea-pig Brain (Cortex)		7.17	~67 nM	High CNS affinity
Zolantidine	Guinea-pig Atrium		7.46	~35 nM	Potent cardiac H2 blockade
Zolantidine	Rat Uterus		7.26	~55 nM	-
Ranitidine	Guinea-pig Atrium		6.84	~144 nM	Peripheral only (No BBB cross)
Ranitidine	Gastric Fundus		6.78	~166 nM	Standard gastric reference
Cimetidine	Guinea-pig Atrium		~6.10	~790 nM	Significantly lower potency

*nM values calculated as

or

. Lower nM indicates higher affinity.

Technical Insight: Zolantidine exhibits a

of 7.46 in atrial tissues, making it approximately 3-4 times more potent than Ranitidine in cardiac models, and roughly 20 times more potent than Cimetidine. In the CNS, its ability to displace

-tiotidine (

7.[4][5]17) confirms it directly engages the H2 receptor binding pocket with high affinity.

Experimental Methodology: Radioligand Binding Assay

To experimentally determine or validate the

of Zolantidine dimaleate, researchers should utilize a competition binding assay.[6] The following protocol is designed to be self-validating by including specific binding checks and non-specific binding (NSB) controls.

Target: H2 Receptors in Guinea-Pig Cerebral Cortex or Transfected HEK-293 cells.

Radioligand:

-Tiotidine (Specific Activity ~70-80 Ci/mmol) or

-Iodoaminopotentidine.

4.1 Reagent Preparation

- Assay Buffer: 50 mM Na/K Phosphate buffer (pH 7.4).
- Zolantidine Stock: Dissolve Zolantidine Dimaleate (MW 613.68) in DMSO to 10 mM. Serial dilute in Assay Buffer to range

M to

M.

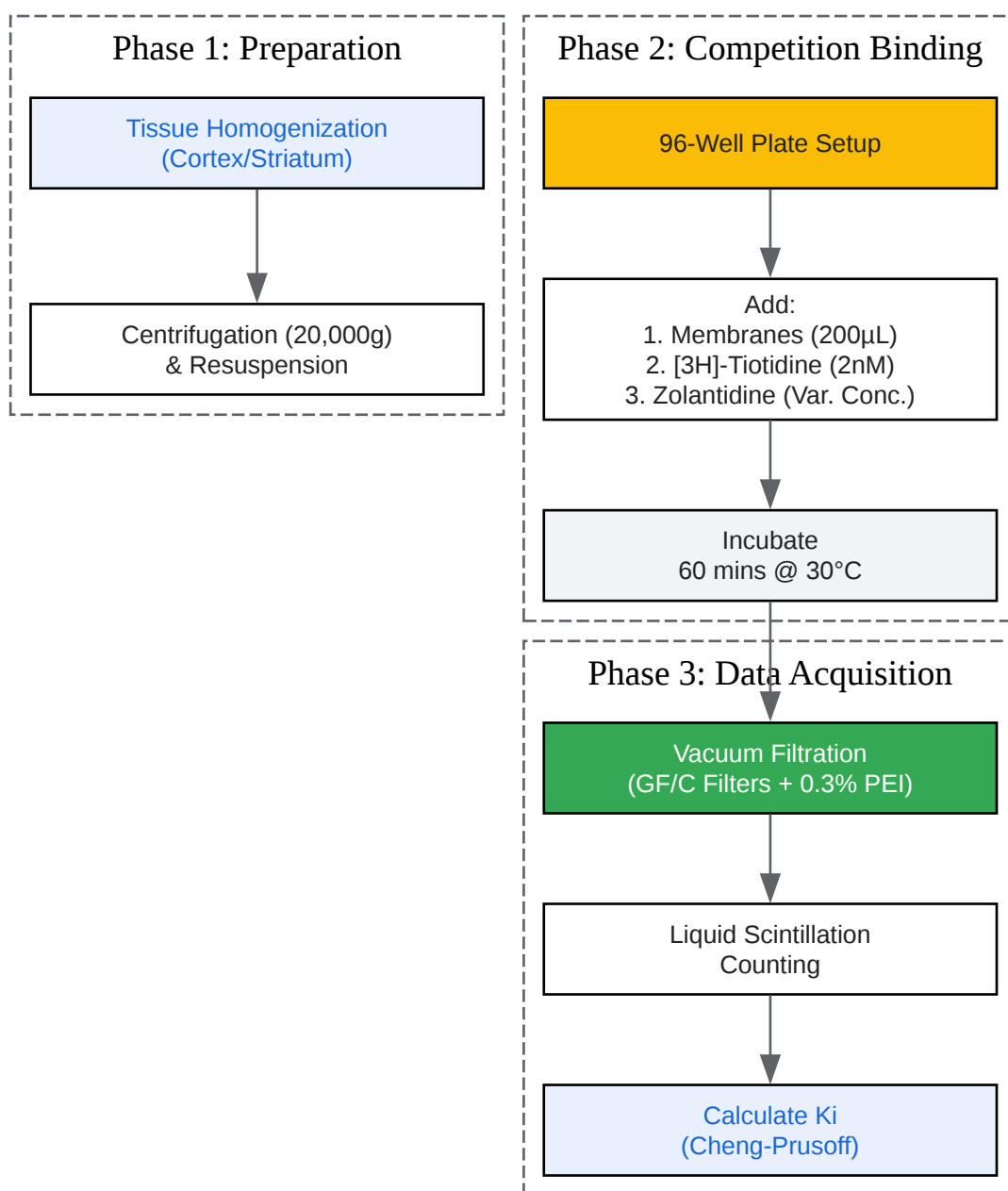
- Note: The dimaleate salt is heavier than the free base. Ensure molarity calculations account for the salt (MW 613.68 vs ~381 for free base).

- Radioligand: Dilute

-Tiotidine to a final concentration of ~2 nM (approx.

).

4.2 Workflow Diagram



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Figure 2: Radioligand Competition Binding Workflow. A step-by-step process for determining Zolantidine affinity.

4.3 Detailed Protocol Steps

- Membrane Prep: Homogenize tissue in ice-cold buffer. Centrifuge at 1,000g (remove debris), then supernatant at 20,000g for 20 min. Resuspend pellet in Assay Buffer.

- Incubation:
 - Total Binding (TB): Membrane + Radioligand + Vehicle.
 - Non-Specific Binding (NSB): Membrane + Radioligand + 100 μ M Tiotidine (or Cimetidine).
 - Experimental: Membrane + Radioligand + Zolantidine (to M).
 - Incubate at 30°C for 60 minutes to reach equilibrium.
- Termination: Rapid vacuum filtration through GF/C filters pre-soaked in 0.3% polyethylenimine (PEI) to reduce non-specific filter binding. Wash 3x with ice-cold buffer.
- Analysis:
 - Calculate Specific Binding (SB) = TB - NSB.
 - Plot % Inhibition vs. Log[Zolantidine].
 - Determine using non-linear regression.
 - Validation Calculation: Convert to using the Cheng-Prusoff equation:
Where is radioligand concentration and is the dissociation constant of the radioligand (typically ~1-3 nM for [3H]-tiotidine).[7]

References

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